

Application Note: Optimal Reconstitution, Storage, and Handling Protocols for [Leu5]-Enkephalin

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

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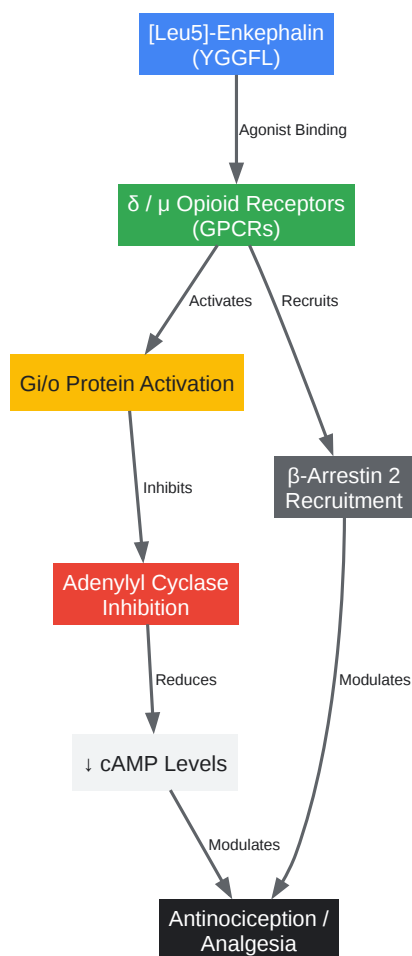
Abstract

[Leu5]-Enkephalin (YGGFL) is a highly potent endogenous pentapeptide that functions as an agonist at the δ (delta) and μ (mu) opioid receptors. Despite its critical role in antinociception and neuropharmacology, its in vitro and in vivo utility is frequently compromised by rapid proteolytic degradation, hydrolysis, and non-specific surface adsorption. This application note provides a comprehensive, self-validating protocol for the reconstitution and storage of [Leu5]-Enkephalin, detailing the mechanistic causality behind each methodological choice to ensure maximum peptide integrity and experimental reproducibility.

Mechanistic Background & Physicochemical Profile Signaling Pathway and Biological Role

[Leu5]-Enkephalin modulates nociception by binding to G-protein-coupled receptors (GPCRs), specifically the δ - and μ -opioid receptors[1]. Upon binding, it activates Gi/o proteins, which subsequently inhibit adenylyl cyclase (AC), leading to a reduction in intracellular cyclic AMP

(cAMP) levels. Concurrently, the receptor recruits β -arrestin 2, which modulates distinct intracellular signaling cascades[1].



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Figure 1: GPCR-mediated signaling pathway of [Leu5]-Enkephalin at opioid receptors.

Physicochemical Properties and Stability Dynamics

The structural sequence of [Leu5]-Enkephalin (Tyr-Gly-Gly-Phe-Leu) renders it highly susceptible to specific enzymatic cleavage. In biological matrices, the peptide is rapidly degraded by aminopeptidase N (which cleaves the Tyr1-Gly2 bond) and angiotensin-converting enzyme (which cleaves the Gly3-Phe4 bond), resulting in a plasma half-life of less than 10 minutes[1][2].

In controlled in vitro environments, the primary vectors of degradation are hydrolysis (exacerbated by repeated freeze-thaw cycles) and non-specific adsorption. Because [Leu5]-Enkephalin is highly potent, it is typically used in highly dilute solutions. At these low concentrations, the hydrophobic residues (Tyr, Phe, Leu) cause the peptide to adsorb avidly to the surfaces of standard glass and untreated plastics, leading to a drastic reduction in the effective concentration of the solution[3].

Table 1: Physicochemical Properties of [Leu5]-Enkephalin[4]

Property	Specification
Sequence	Tyr-Gly-Gly-Phe-Leu (YGGFL)
Molecular Weight	555.62 g/mol
Formula	C ₂₈ H ₃₇ N ₅ O ₇
Solubility (H ₂ O)	100 mg/mL (179.98 mM; requires ultrasonication)
Solubility (DMSO)	116.67 mg/mL (209.98 mM; requires ultrasonication)
Appearance	White to light yellow solid/powder

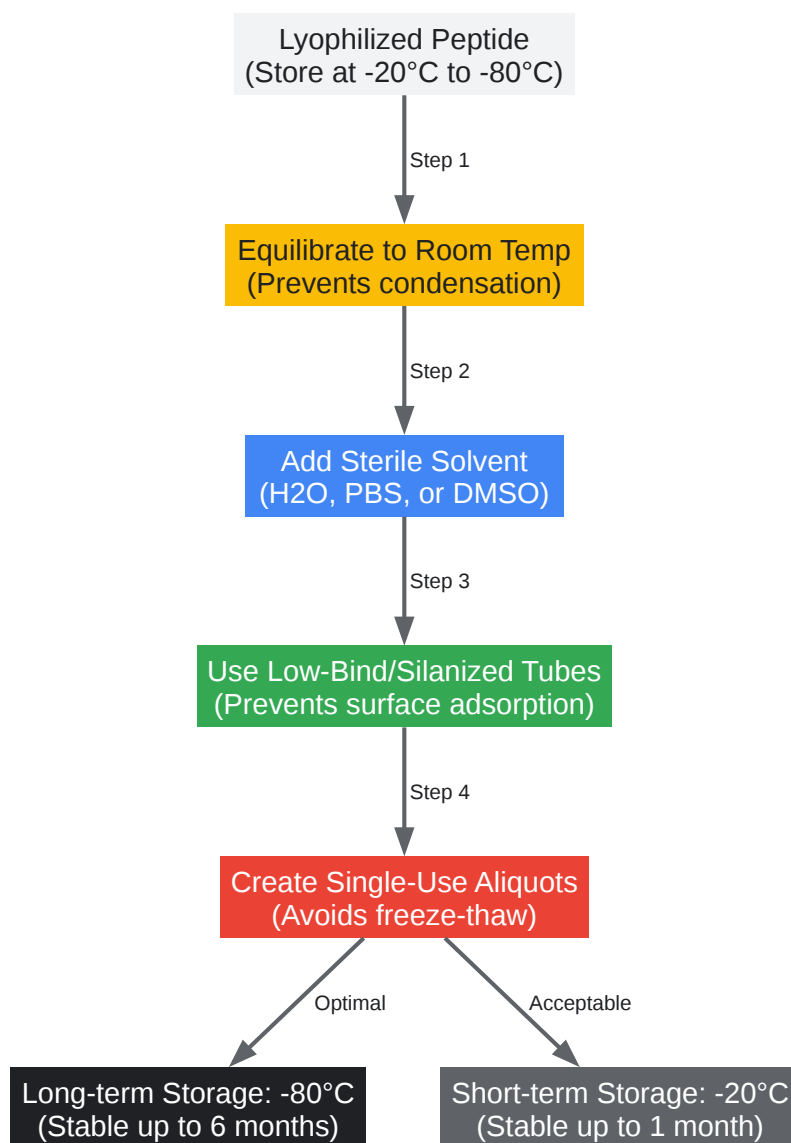
Reconstitution Methodology

To mitigate the risks of hydrolysis and surface adsorption, the reconstitution process must be strictly controlled.

Step-by-Step Reconstitution Protocol

- Thermal Equilibration (Causality: Moisture Prevention)
 - Action: Before opening the vial, allow the lyophilized [Leu5]-Enkephalin to equilibrate to room temperature in a desiccator for at least 30 minutes.
 - Rationale: Opening a cold vial introduces ambient humidity, which condenses on the peptide powder. This moisture accelerates hydrolytic degradation of the peptide bonds[4].

- Solvent Selection and Addition
 - Action: Add the desired volume of sterile, nuclease-free H₂O, PBS (pH 7.4), or DMSO. If using DMSO, ensure it is freshly opened.
 - Rationale: Old DMSO is highly hygroscopic and absorbs water from the atmosphere, which significantly impacts the solubility and stability of the peptide[4].
- Dissolution (Causality: Complete Solvation)
 - Action: Gently vortex the solution. If the peptide does not fully dissolve, apply mild ultrasonication in a water bath for 1–2 minutes[4].
 - Rationale: The hydrophobic tail of the peptide can cause transient aggregation; sonication provides the kinetic energy required to disrupt these aggregates without breaking covalent bonds.
- Surface Passivation (Causality: Adsorption Prevention)
 - Action: Transfer the reconstituted solution exclusively into silanized glass vials or low-bind polypropylene tubes[3].
 - Rationale: Silanization caps the free silanol groups on glass surfaces, preventing the hydrophobic and basic moieties of the peptide from irreversibly binding to the container walls[3].



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Figure 2: Optimal workflow for the reconstitution and storage of [Leu5]-Enkephalin.

Storage Conditions and Shelf-Life

The stability of [Leu5]-Enkephalin is highly temperature-dependent. Once reconstituted, the peptide must be immediately divided into single-use aliquots.

Causality of Aliquoting: Repeated freeze-thaw cycles cause localized shifts in pH and solute concentration during the freezing process. This thermodynamic stress leads to peptide denaturation, aggregation, and loss of biological activity[5][6].

Table 2: Recommended Storage Conditions[4]

State	Temperature	Maximum Shelf-Life	Additional Conditions
Lyophilized Powder	-80°C	2 Years	Sealed, desiccated, away from moisture.
Lyophilized Powder	-20°C	1 Year	Sealed, desiccated, away from moisture.
Reconstituted Solution	-80°C	6 Months	Single-use aliquots in low-bind tubes.
Reconstituted Solution	-20°C	1 Month	Single-use aliquots in low-bind tubes.

Note: Storage of reconstituted [Leu5]-Enkephalin at 4°C is strictly discouraged for periods exceeding 24 hours due to the rapid onset of hydrolytic degradation and potential microbial growth[7].

Quality Control: Self-Validating Protocol

To ensure experimental trustworthiness, it is critical to validate the integrity of the stored peptide before use in sensitive downstream assays (e.g., radioligand binding or in vivo antinociception models).

Analytical Verification via UPLC-MS:

- **Sample Preparation:** Dilute a thawed aliquot to 10 µg/mL in aqueous acetonitrile (4.5% v/v) containing 0.1% formic acid[2].
- **Chromatography:** Run the sample through an analytical Ultra-Performance Liquid Chromatography (UPLC) system, recording absorbance at 214 nm (the standard wavelength for peptide bond detection)[2].
- **Mass Spectrometry:** Verify the intact mass. The expected [M+H]⁺ ion for [Leu5]-Enkephalin is 556.6 m/z.

- Validation Criteria: The peptide is considered compromised if secondary peaks corresponding to degradation fragments—specifically H₂N-GGFL-COOH or H₂N-FL-COOH—exceed 5% of the total peak area[2]. If these fragments are present, the aliquot should be discarded to prevent skewed pharmacological data.

References

- Viswanadham, K. K. D., et al. "An Effective and Safe Enkephalin Analog for Antinociception." *Pharmaceutics* 13.7 (2021): 927. Available at:[[Link](#)]
- Cassell, R. J., et al. "The Meta-Position of Phe4 in Leu-Enkephalin Regulates Potency, Selectivity, Functional Activity, and Signaling Bias at the Delta and Mu Opioid Receptors." *Molecules* 24.24 (2019): 4542. Available at:[[Link](#)]
- Fredholt, K., et al. "Chemical and enzymatic stability as well as transport properties of a Leu-enkephalin analogue and ester prodrugs thereof." *Journal of Controlled Release* 63.3 (2000): 261-273. Available at:[[Link](#)]
- Rapaka, R. S., et al. "Opioid Peptides: Medicinal Chemistry." *NIDA Research Monographs* 69 (1986). Available at:[[Link](#)]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. [An Effective and Safe Enkephalin Analog for Antinociception | MDPI](#) [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. biosensis.com [biosensis.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]

- 7. Chemical and enzymatic stability as well as transport properties of a Leu-enkephalin analogue and ester prodrugs thereof - PubMed [pubmed.ncbi.nlm.nih.gov]
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